

# Comprehensive Technical Guide: Pantoprazole Sulfide- $\beta$ -D-Glucuronide

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## Compound of Interest

Compound Name:	<i>Pantoprazole sulfide-<math>\beta</math>-D-glucuronide</i>
CAS No.:	<i>867300-67-2</i>
Cat. No.:	<i>B1140583</i>

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## Executive Summary

Pantoprazole sulfide- $\beta$ -D-glucuronide (CAS: 867300-67-2) is a secondary Phase II metabolite of the proton pump inhibitor pantoprazole. Unlike the primary oxidative metabolites (pantoprazole sulfone) or the phase II sulfate conjugates, this compound represents a reductive-conjugative pathway. It is formed via the initial reduction of the parent sulfoxide to pantoprazole sulfide, followed by N-glucuronidation at the benzimidazole moiety.

In drug development, this compound serves two critical roles:

- **Metabolite Identification (MetID):** As a reference standard to map the complete clearance pathway of pantoprazole, particularly in subjects with altered CYP2C19 activity.
- **Impurity Profiling:** As a potential degradation product or process impurity in the synthesis of pantoprazole sodium, where the sulfide intermediate may undergo side reactions.

## Chemical Identity & Physicochemical Properties[1][2][3][4][5]

The core structure consists of a substituted benzimidazole ring linked to a dimethoxy-pyridine ring via a thioether bridge (in contrast to the sulfinyl bridge of the parent drug). The glucuronic acid moiety is attached to the benzimidazole nitrogen.

### Table 1: Physicochemical Profile[6]

Property	Data	Notes
Chemical Name	1-(β-D-Glucopyranuronosyl)-5-(difluoromethoxy)-2-[(3,4-dimethoxy-2-pyridinyl)methyl]thio-1H-benzimidazole	N-glucuronide isomer (tautomer dependent)
CAS Number	867300-67-2	Specific to the glucuronide conjugate
Parent CAS	102625-64-9	Pantoprazole Sulfide
Molecular Formula	C <sub>22</sub> H <sub>23</sub> F <sub>2</sub> N <sub>3</sub> O <sub>9</sub> S	
Molecular Weight	543.49 g/mol	Parent (367.[1][2][3]37) + Glucuronyl (176.12)
Solubility	High in MeOH, DMSO, H <sub>2</sub> O (pH > 7)	Significantly more polar than the sulfide precursor
pKa (Predicted)	~3.8 (Glucuronic acid COOH)	Acidic moiety increases aqueous solubility
Stability	Sensitive to β-glucuronidase hydrolysis	Stable in neutral/basic buffers; hydrolyzes in strong acid

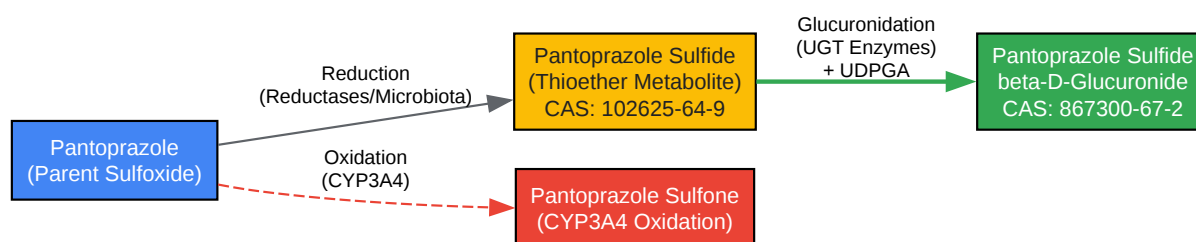
## Biosynthesis & Metabolic Pathway[8]

The formation of pantoprazole sulfide-β-D-glucuronide illustrates the "reductive rescue" pathway often seen in sulfoxide drugs. While the primary clearance of pantoprazole involves CYP2C19-mediated demethylation, a fraction undergoes reduction.

## Mechanism of Action[9]

- Reduction (Phase I): The sulfoxide group of pantoprazole is reduced to a thioether (sulfide). This is reversible and can be mediated by gut microbiota or hepatic reductases.
- Conjugation (Phase II): The lipophilic pantoprazole sulfide is a substrate for UDP-glucuronosyltransferases (UGTs).[4] The enzyme transfers glucuronic acid from UDP-glucuronic acid (UDPGA) to the nucleophilic nitrogen of the benzimidazole ring.

## Pathway Diagram (Graphviz)



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Figure 1: Metabolic trajectory of pantoprazole showing the reductive branch leading to the sulfide glucuronide.[5]

## Synthesis & Isolation Protocol

For research purposes, isolating this metabolite from biological matrices is inefficient. Chemical synthesis or enzymatic biosynthesis is preferred to generate high-purity reference standards.

### Method A: Enzymatic Biosynthesis (Bio-reactor)

Best for generating small quantities for MS identification.

- Substrate: 100  $\mu$ M Pantoprazole Sulfide (CAS 102625-64-9).
- Enzyme System: Recombinant Human UGT (mix of UGT1A1, 1A9, 2B7) or Human Liver Microsomes (HLM).
- Cofactor: 2 mM UDP-glucuronic acid (UDPGA).

- Buffer: Tris-HCl (pH 7.4) + 5 mM MgCl<sub>2</sub> + Alamethicin (pore-forming peptide to access microsomal lumen).
- Incubation: 37°C for 2-4 hours.
- Termination: Add ice-cold Acetonitrile (ACN) to precipitate proteins.
- Purification: Semi-preparative HPLC.

## Method B: Chemical Synthesis (Koenigs-Knorr Variation)

Best for gram-scale production.

- Coupling: React Pantoprazole Sulfide with Acetobromo- $\alpha$ -D-glucuronic acid methyl ester in the presence of Silver Carbonate (Ag<sub>2</sub>CO<sub>3</sub>) or Cadmium Carbonate (CdCO<sub>3</sub>) in dry toluene/DCM.
- Deprotection: Hydrolysis of the ester protecting groups using LiOH in MeOH/Water at 0°C.
- Note: This reaction yields the  $\beta$ -anomer predominantly due to neighboring group participation of the acetyl group at C2 of the sugar.

## Analytical Characterization (LC-MS/MS)

Accurate detection requires specific mass transitions. The glucuronide is fragile; source parameters must be optimized to prevent in-source fragmentation.

## HPLC Conditions

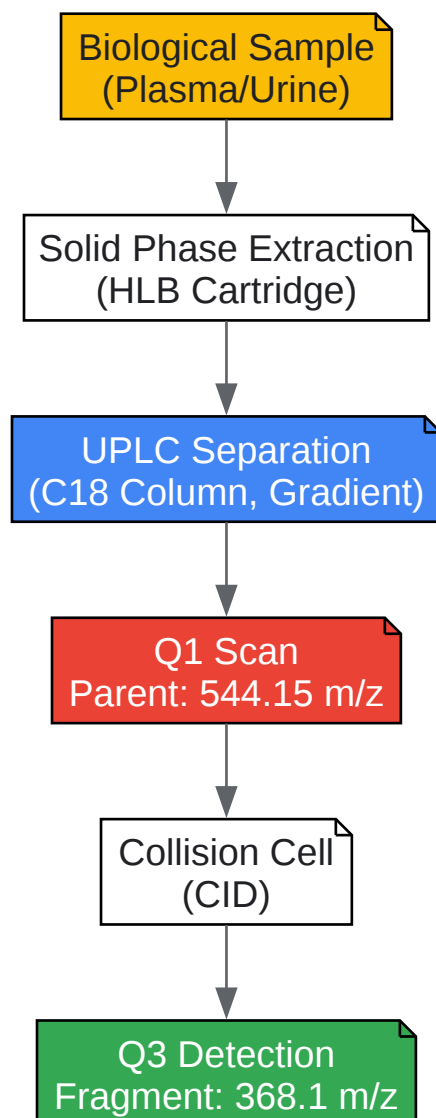
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 100 mm, 1.7  $\mu$ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 8 minutes.

- Retention Time: The glucuronide (polar) will elute significantly earlier than the sulfide and parent pantoprazole.

## Mass Spectrometry (ESI+) Parameters

- Ionization: Electrospray Positive (ESI+).
- Precursor Ion:  $[M+H]^+ = 544.15$  m/z.
- Key Fragments (MS2):
  - 368.1 m/z:  $[Pantoprazole\ Sulfide + H]^+$  (Neutral loss of glucuronic acid moiety, -176 Da).
  - 200.1 m/z: Pyridinyl-methyl fragment (characteristic of pantoprazole backbone).

## Analytical Workflow Diagram (Graphviz)



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Figure 2: LC-MS/MS workflow for the specific quantitation of the glucuronide conjugate.

## References

- Metabolism of Proton Pump Inhibitors. ClinPGx. Available at: [\[Link\]](#)
- PubChem Compound Summary: Pantoprazole Sulfide. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Shi, S. & Klotz, U. (2008). Proton pump inhibitors: An update of their clinical use and pharmacokinetics. European Journal of Clinical Pharmacology. [3] (Cited for metabolic

context).

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## Sources

- [1. Pantoprazole Sulfide | CAS#:102625-64-9 | Chemsrce \[chemsrc.com\]](#)
- [2. Pantoprazole Sulfide-β-D-glucuronide | 867300-67-2 - Coompo \[coompo.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. Frontiers | Human UDP-Glucuronosyltransferase 2B4 and 2B7 Are Responsible for Naftopidil Glucuronidation in Vitro \[frontiersin.org\]](#)
- [5. WO2002028852A1 - A process for the preparation of pantoprazole and intermediates therefor - Google Patents \[patents.google.com\]](#)
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